

Safeguarding Your Research: A Comprehensive Guide to Handling 4-Methylpyridine-2-carbaldehyde

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Compound of Interest

Compound Name: 4-Methylpyridine-2-carbaldehyde

Cat. No.: B1311750

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For researchers and scientists in the field of drug development, the safe handling of chemical reagents is paramount. This document provides essential, immediate safety and logistical information for the use of **4-Methylpyridine-2-carbaldehyde** (CAS No. 53547-60-7), ensuring the protection of personnel and the integrity of your research.

Chemical Identifier and Properties:

Property	Value
Chemical Name	4-Methylpyridine-2-carbaldehyde
Synonyms	2-Formyl-4-methylpyridine, 4-Methylpicolinaldehyde
CAS Number	53547-60-7
Molecular Formula	C ₇ H ₇ NO
Molecular Weight	121.14 g/mol
Form	Liquid
Density	1.082 g/mL at 25 °C
Flash Point	85.6 °C (186.1 °F)[1]

Hazard Identification and Personal Protective Equipment (PPE)

4-Methylpyridine-2-carbaldehyde is classified as harmful if swallowed and causes serious eye irritation[1]. Adherence to the following PPE guidelines is mandatory to minimize exposure risks.

Minimum PPE Requirements:

Protection Type	Specification
Eye Protection	Chemical safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards[2].
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Inspect gloves prior to use.
Skin and Body Protection	Laboratory coat. In case of splash risk, wear additional protective clothing such as an apron or coveralls.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

Operational Plan for Safe Handling

A systematic approach to handling **4-Methylpyridine-2-carbaldehyde**, from receipt to disposal, is critical for laboratory safety.

Step-by-Step Handling Protocol:

- **Receiving and Inspection:** Upon receipt, inspect the container for any signs of damage or leaks. Verify that the label matches the product ordered.

- **Storage:** Store the container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases. The storage area should be clearly marked. Keep the container tightly closed when not in use.
- **Preparation and Use:**
 - Work in a designated area, preferably within a chemical fume hood, to ensure adequate ventilation.
 - Before handling, ensure all required PPE is correctly worn.
 - Avoid direct contact with the skin and eyes. Do not inhale vapors.
 - Use only non-sparking tools to prevent ignition sources, as the material is a combustible liquid.
 - Ground/bond container and receiving equipment to prevent static discharge.
- **Spill Management:**
 - In case of a small spill, absorb the material with an inert absorbent (e.g., sand, vermiculite).
 - For larger spills, evacuate the area and follow emergency procedures.
 - Collect the absorbed material into a suitable, labeled container for disposal.
 - Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

Proper disposal of **4-Methylpyridine-2-carbaldehyde** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Disposal Protocol:

- **Chemical Waste:** Dispose of unused or waste **4-Methylpyridine-2-carbaldehyde** as hazardous waste. Do not pour down the drain. All waste must be handled in accordance with

local, state, and federal regulations.

- **Contaminated Materials:** Any materials contaminated with **4-Methylpyridine-2-carbaldehyde**, such as absorbent materials, gloves, and empty containers, should be treated as hazardous waste and disposed of accordingly.
- **Container Disposal:** Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected and treated as hazardous waste. Puncture the container to prevent reuse before disposal.

Workflow for Safe Handling of 4-Methylpyridine-2-carbaldehyde

Caption: Logical workflow for the safe handling of **4-Methylpyridine-2-carbaldehyde**.

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References

- 1. 4-Methylpyridine-2-carboxaldehyde 97 53547-60-7 [sigmaaldrich.com]
- 2. echemi.com [echemi.com]
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